

Application Notes and Protocols for the Selective Fluorination of Aromatic Compounds

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Compound of Interest

Compound Name: *Lithium hypofluorite*

CAS No.: 34240-84-1

Cat. No.: B14691726

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Executive Summary

The selective introduction of fluorine atoms into aromatic systems is a cornerstone of modern medicinal and materials chemistry, profoundly influencing the pharmacokinetic and physicochemical properties of molecules. While a variety of fluorinating agents have been developed, this document addresses the inquiry into the use of **Lithium Hypofluorite** (LiOF) for this purpose.

Note on **Lithium Hypofluorite** (LiOF): Our comprehensive review of the scientific literature indicates that there are no established or documented methods for the selective fluorination of aromatic compounds using **Lithium Hypofluorite** (LiOF). LiOF is an unstable inorganic salt that readily decomposes to lithium fluoride (LiF) and oxygen gas^[1]. Its application as a controlled fluorinating agent in organic synthesis, particularly for aromatic compounds, has not been reported.

Therefore, these application notes will focus on well-established and widely utilized methods for the selective fluorination of aromatic compounds, providing detailed protocols and data for reagents that are central to contemporary research and development. The primary methods covered are:

- Electrophilic Aromatic Fluorination: Utilizing N-F reagents such as Selectfluor® and N-Fluorobenzenesulfonimide (NFSI).
- Nucleophilic Aromatic Substitution (S_NAr) for Fluorination: Employing fluoride salts to displace leaving groups on activated aromatic rings.

These notes are intended to serve as a practical guide for chemists in the pharmaceutical and agrochemical industries, as well as in academic research.

Section 1: Electrophilic Aromatic Fluorination

Electrophilic fluorination is a direct method for introducing a fluorine atom onto an electron-rich aromatic or heteroaromatic ring. The reaction proceeds via an electrophilic aromatic substitution mechanism. Modern electrophilic fluorinating agents are typically N-F compounds, which are safer and easier to handle than elemental fluorine[2][3].

Reagents

The most common and versatile electrophilic fluorinating reagents are:

- Selectfluor® (F-TEDA-BF₄): 1-chloromethyl-4-fluoro-1,4-diazoniabicyclo[2.2.2]octane bis(tetrafluoroborate). It is a stable, crystalline solid with broad functional group tolerance[4].
- N-Fluorobenzenesulfonimide (NFSI): A crystalline solid that is also widely used for the fluorination of various organic compounds, including aromatics[5][6].

General Reaction Mechanism

The accepted mechanism for electrophilic aromatic fluorination with N-F reagents is a polar S_EAr mechanism[7]. A single-electron transfer (SET) mechanism has also been proposed and studied theoretically.

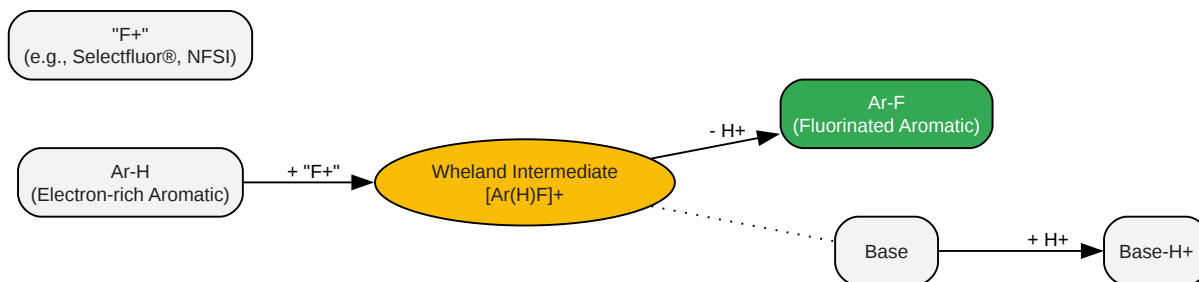
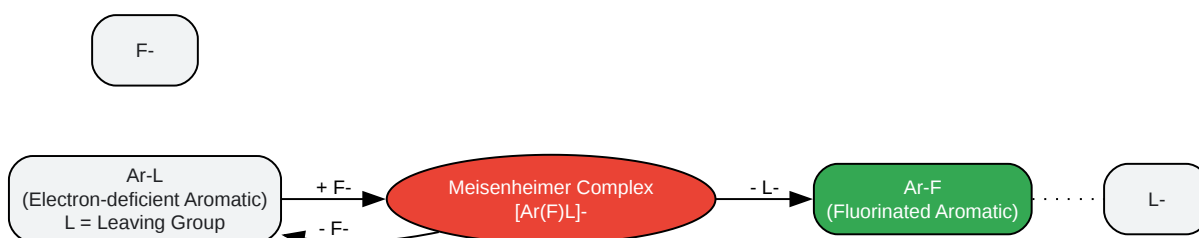


Figure 1: General Mechanism for Electrophilic Aromatic Fluorination

Figure 2: General Mechanism for S_NAr Fluorination[Click to download full resolution via product page](#)

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